

Application Notes and Protocols for Trunk Injection of Paclobutrazol in Mature Trees

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Compound of Interest

Compound Name: *Paclobutrazol*

Cat. No.: *B1212918*

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Introduction:

Paclobutrazol (PBZ) is a plant growth regulator belonging to the triazole family of fungicides, though it is primarily utilized for its growth-inhibiting properties.^[1] Its principal mechanism of action is the inhibition of gibberellin biosynthesis, which leads to a reduction in cell elongation and internodal growth.^{[1][2]} This effect is leveraged in arboriculture and forestry to manage the size of mature trees, reduce the need for pruning, and enhance tree vigor under certain stress conditions. Trunk injection is a targeted delivery method that introduces **Paclobutrazol** directly into the tree's vascular system, minimizing environmental exposure and ensuring efficient translocation to the growing points.^{[2][3]}

Mechanism of Action:

Paclobutrazol's primary mode of action is the inhibition of the cytochrome P450 monooxygenases that catalyze the oxidation of kaurene to kaurenoic acid, a key step in the gibberellin biosynthesis pathway. This reduction in gibberellins leads to a decrease in vegetative growth. Additionally, **Paclobutrazol** has been shown to influence other hormonal pathways, including an increase in abscisic acid levels, which can contribute to improved drought tolerance by inducing stomatal closure. The energy redirected from shoot growth is

often reallocated to other functions, such as increased root development, enhanced chlorophyll production, and the synthesis of defense-related compounds.

Quantitative Data Summary

The following tables summarize quantitative data from various studies on the application of **Paclobutrazol** via trunk injection and other methods.

Table 1: **Paclobutrazol** Dosage and Application Rates

Tree Species	Application Method	Dosage	Observed Effect	Reference
Silver Maple	Trunk Injection	4 g/L and 20 g/L	Significant reduction in sprout growth.	
Yellow Poplar	Trunk Injection	40 ml of Clipper 20 UL per injection hole	Shoot growth regulation.	
Red Maple, Yellow Poplar, White Ash, American Sycamore	Trunk Injection	5 mg to 40 mg per tree	Controlled shoot growth for at least 2 months.	
Pin Oak, White Oak	Soil Injection	2 g a.i. per inch dbh	Increased fine root densities.	
Honeylocust	Soil Drench	1.1 g a.i. per cm of dbh	Not specified	
Callery Pear	Soil Drench	1.5 g a.i. per cm of dbh	Not specified	

Table 2: Effects of **Paclobutrazol** on Tree Growth and Physiology

Parameter	Tree Species	Treatment Details	Result	Reference
Sprout Growth	Silver Maple	Trunk injection of 4 g/L and 20 g/L Paclobutrazol	Significant reduction in sprout length.	
Shoot Growth	Sapling Trees	Trunk injection of 5 mg to 40 mg per tree	Growth controlled for at least 2 months.	
Translocation	Apple	Trunk injection of ^{14}C -paclobutrazol	23% of ^{14}C -activity translocated to apical shoots after 27 days.	
Metabolism	Apple	Trunk injection of ^{14}C -paclobutrazol	Over 85% of ^{14}C -activity in shoot tissue was unmetabolized Paclobutrazol.	
Wood Discoloration	Yellow Poplar	Trunk injection with Clipper 20 UL	Significantly greater volume of discolored wood compared to water injection at 4 and 12 months.	
Root Density	Pin Oak	Basal soil injection	64% increase in fine root density in the upper 5 cm of soil.	

Experimental Protocols

Protocol 1: Trunk Injection using a Pressure Injector

This protocol is a generalized procedure based on methodologies described for various tree species.

1. Materials:

- **Paclobutrazol** formulation suitable for injection (e.g., Clipper 20 UL).
- Portable electric drill with a sharp brad point drill bit (e.g., 5.5 mm or 15/64 inch diameter).
- Trunk injection system (e.g., Arborchem Six Point injector, APM injector).
- Personal Protective Equipment (PPE): gloves, safety glasses.
- Measuring tape to determine tree diameter at breast height (DBH).
- Calculator to determine the required dosage.

2. Dosage Calculation:

- Measure the tree's DBH in inches or centimeters.
- Calculate the total volume of **Paclobutrazol** solution needed based on the product label and research recommendations. For example, a formula used for silver maples was: Volume per tree (mL) = (dbh)² X 0.492.

3. Injection Site Selection and Preparation:

- Select injection sites on the main trunk, typically below the main branches. Injection height can vary, for example, 30 cm from the soil surface or 60 cm above the ground line.
- Space injection sites evenly around the trunk circumference, approximately 15-20 cm apart.
- Drill holes to a depth of 2.5 to 7.6 cm, angled slightly downward (approximately 45 degrees) to facilitate uptake and prevent leakage.

4. Injection Procedure:

- Insert the injection probes into the drilled holes, ensuring a tight seal.
- Apply the **Paclobutrazol** solution at a controlled pressure (e.g., 60 psi).
- Monitor the uptake of the solution. Uptake time can range from seconds to several minutes.
- Once the required dose has been delivered, release the pressure and remove the injection probes.
- The injection holes are typically left open to close naturally.

5. Post-Injection Monitoring:

- Monitor the tree for any signs of phytotoxicity or weeping from the injection sites.

- Evaluate the efficacy of the treatment by measuring shoot elongation, leaf size, and color in the subsequent growing seasons.

Protocol 2: Translocation and Metabolism Study using Radiolabeled **Paclobutrazol**

This protocol is based on a study conducted on apple trees.

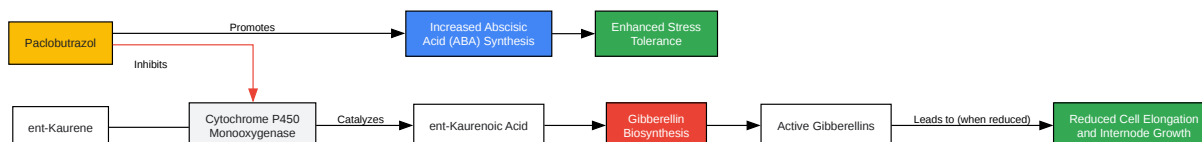
1. Materials:

- ^{14}C -labeled **Paclobutrazol**.
- Micro-injection system.
- Liquid scintillation counter.
- Chromatography equipment (e.g., TLC).
- Plant tissue sectioning tools.

2. Experimental Procedure:

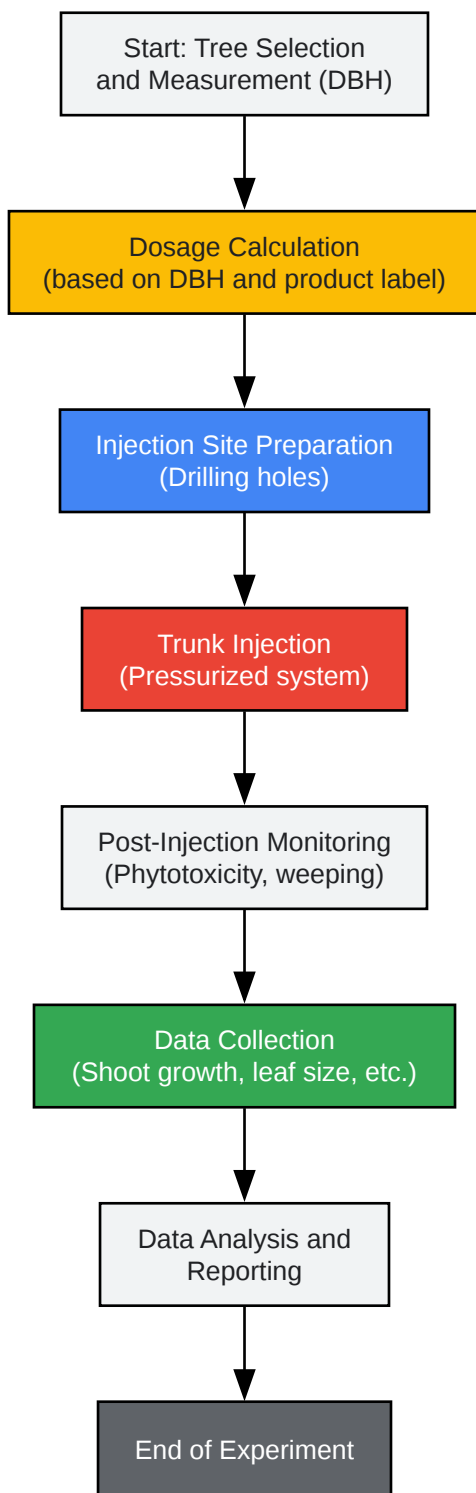
- Inject a known amount (e.g., 500 μg) of ^{14}C -**paclobutrazol** into the trunk of young, potted trees.
- Harvest trees at specified time points (e.g., immediately after injection and 27 days after injection).
- Dissect the trees into different parts: roots, xylem and phloem near the injection site, xylem and phloem between the graft and apex, and shoots.
- Analyze the ^{14}C -activity in each tissue section using a liquid scintillation counter to determine the extent of translocation.
- Extract the radioactive compounds from the tissues and analyze them using chromatography to determine the percentage of metabolized versus non-metabolized **Paclobutrazol**.

Visualizations



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Caption: **Paclobutrazol's** signaling pathway.



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Caption: Experimental workflow for trunk injection.

Concluding Remarks:

Trunk injection of **Paclobutrazol** is an effective method for managing the growth of mature trees. The provided protocols and data offer a foundation for researchers and professionals to design and implement studies and application programs. It is crucial to adhere to product label instructions and consider tree species, age, and health status when determining appropriate dosages and application techniques. Further research is warranted to optimize protocols for a wider range of species and to better understand the long-term physiological effects of repeated applications.

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